

BS-194 stock solution preparation storage

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Compound Focus: BS-194

CAS No.: 1092443-55-4

Cat. No.: S522176

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Physicochemical Properties of BS-194

Understanding the basic properties of **BS-194** is crucial for handling it correctly in the laboratory. The key data is summarized in the table below.

| Property | Value / Description |
|-------------------|---|
| Molecular Formula | C ₂₀ H ₂₇ N ₅ O ₃ [1] [2] |
| Molecular Weight | 385.47 g/mol (reported as 385.5 g/mol in another source) [1] [2] |
| CAS Number | 1092443-55-4 [1] [2] |
| Appearance | Solid at room temperature [2] |
| Purity | ≥98% [2] |
| Solubility (DMSO) | Approximately 100 mg/mL (~259.43 mM) [2] |

Stock Solution Preparation Protocol

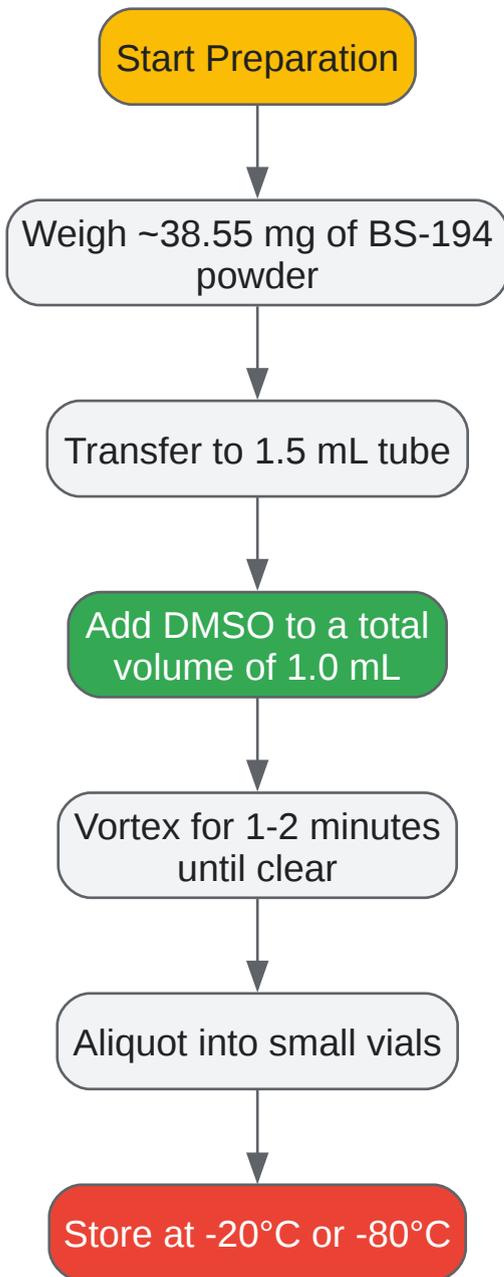
This protocol describes the preparation of a **100 mM BS-194 stock solution** in DMSO, which is a typical concentration used for *in vitro* cellular assays.

1. Calculation

- To prepare 1 mL of a 100 mM solution, calculate the mass required:
 - **Mass (mg) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)**
 - Mass = 0.100 mol/L × 0.001 L × 385.47 g/mol = **~38.55 mg**

2. Procedure - Weighing: Tare a small analytical balance. Accurately weigh between 38.0 and 39.0 mg of **BS-194** powder and transfer it to a clean 1.5 mL microcentrifuge tube. - **Dissolution:** Add anhydrous DMSO to the tube to bring the total volume to 1.00 mL. This yields a solution of approximately 100 mM. - **Mixing:** Vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved, yielding a clear solution. - **Aliquoting:** Immediately aliquot the prepared stock solution into smaller, sterile vials (e.g., 20-50 µL per vial) to avoid repeated freeze-thaw cycles.

The workflow for stock solution preparation can be visualized as follows:



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Storage and Stability

Proper storage is critical for maintaining the stability and activity of your stock solution.

- **Storage Conditions:**
 - **Powder form:** Store the **BS-194** powder at **-20°C** (stable for up to 3 years) or **4°C** (stable for 2 years) [2].

- **Stock solution in DMSO:**
 - For long-term storage (up to 6 months), keep aliquots at **-80°C** [2].
 - For short-term use (up to 1 month), storage at **-20°C** is acceptable [2].
- **Stability Note:** The **BS-194** powder is reported to be stable at ambient temperature for a few days during ordinary shipping [2].

Handling and Safety Considerations

BS-194 requires careful handling as it is a biologically active compound.

- **Safety Profile:**
 - **Hazard Statements:** H302 (Harmful if swallowed) and H410 (Very toxic to aquatic life with long-lasting effects) [1].
- **Precautionary Measures:**
 - **Personal Protective Equipment (PPE):** Wear safety goggles, gloves, and a lab coat [1].
 - **Engineering Controls:** Work in a well-ventilated area, preferably inside a fume hood, especially when handling powdered substance or DMSO solutions [1].
 - **Hygiene:** Do not eat, drink, or smoke when handling the product and wash skin thoroughly after handling [1].

Example In Vitro Cell Assay Protocol

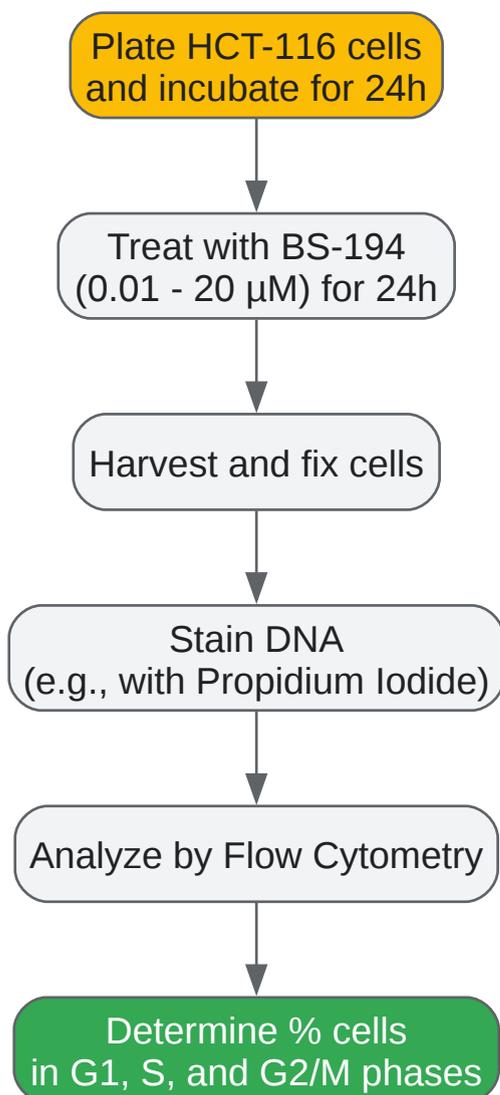
The following is a general protocol for assessing the effect of **BS-194** on cell cycle arrest, based on a referenced study [2]. This can be adapted as needed.

Title: Analysis of **BS-194**-Induced Cell Cycle Arrest in HCT-116 Cells **Objective:** To evaluate the effect of **BS-194** on cell cycle distribution in HCT-116 human colon carcinoma cells.

Materials

- **Cell Line:** HCT-116 cells
- **Test Agent:** **BS-194** stock solution (e.g., 100 mM in DMSO)
- **Controls:** Vehicle control (DMSO, same final concentration as treated groups, typically <0.1%)
- **Equipment:** Cell culture facility, flow cytometer with cell cycle analysis capability

Workflow



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Procedure

- **Cell Seeding:** Seed HCT-116 cells in appropriate culture plates and incubate for 24 hours to allow for attachment.
- **Drug Treatment:**
 - Prepare working concentrations of **BS-194** (e.g., 0.01, 0.1, 1, 10, 20 μM) by diluting the stock solution in cell culture medium.
 - Replace the medium in the plates with the medium containing **BS-194** or vehicle control.
 - Incubate the cells for **24 hours** [2].
- **Cell Harvesting and Fixation:** After incubation, trypsinize, harvest, and wash the cells with PBS. Fix the cells in cold 70% ethanol and store at -20°C until analysis.
- **Staining and Analysis:**

- Centrifuge the fixed cells to remove ethanol, and resuspend in a staining solution containing Propidium Iodide (PI) and RNase.
- Incubate in the dark for a specified time.
- Analyze the DNA content of the cells using a flow cytometer.
- **Expected Results:** Treatment with **BS-194** (10 μ M, 24 hours) is expected to lead to a dramatic decrease in the percentage of cells in the G1 phase and an increase in the percentage of cells in the S and G2/M phases, indicating cell cycle arrest [2].

Key Considerations for Researchers

- **Dilution is Key:** When preparing working solutions from the DMSO stock for cell-based assays, ensure serial dilutions are made to keep the final DMSO concentration low (typically below 0.5%) to avoid solvent cytotoxicity.
- **Include Controls:** Always include a vehicle control (DMSO at the same concentration used in your highest treatment group) to account for any effects of the solvent itself.
- **Confirm Activity:** For critical experiments, it is good practice to include a positive control if available, to confirm the sensitivity of your assay system.

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References

1. BS194|1092443-55-4|MSDS [dcchemicals.com]
2. - BS | inhibitor/agonist | CAS 1092443-55-4 | Buy 194 - BS from... 194 [invivochem.com]

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